

# "Methyl 4-Oxotetrahydrothiophene-3-carboxylate" physical and chemical properties

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## Compound of Interest

Compound Name: Methyl 4-Oxotetrahydrothiophene-3-carboxylate

Cat. No.: B144383

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## An In-depth Technical Guide to Methyl 4-Oxotetrahydrothiophene-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Methyl 4-Oxotetrahydrothiophene-3-carboxylate** is a heterocyclic organic compound that serves as a valuable intermediate in synthetic organic chemistry.[1][2] Its unique structural features, including a sulfur-containing thiolane ring, a ketone group, and a methyl ester, make it a versatile building block for the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[3] This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl 4-Oxotetrahydrothiophene-3-carboxylate**, including detailed experimental protocols and safety information, to support its application in research and development.

### Physical and Chemical Properties

The fundamental physical and chemical properties of **Methyl 4-Oxotetrahydrothiophene-3-carboxylate** are summarized in the table below. This data is essential for its proper handling, storage, and application in chemical reactions.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>3</sub> S	[1]
Molecular Weight	160.19 g/mol	[1][4]
CAS Number	2689-68-1	[1][4]
Appearance	Pale beige crystals	[2]
Melting Point	29-31 °C or 37-38 °C	[1][2]
Boiling Point	95 °C	[1]
Density	1.309 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
Solubility	Chloroform	[1]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Methyl 4-Oxotetrahydrothiophene-3-carboxylate**. Below are the expected spectral features based on its chemical structure.

Technique	Expected Features
<sup>1</sup> H NMR	Signals corresponding to the methoxy group protons, the protons on the thiophene ring, and the proton of the ester group.
<sup>13</sup> C NMR	Resonances for the carbonyl carbons of the ketone and ester groups, the carbons of the thiophene ring, and the methoxy carbon.
IR Spectroscopy	Characteristic absorption bands for the C=O stretching of the ketone and ester functionalities, typically around 1700 cm <sup>-1</sup> . C-O stretching bands for the ester group are also expected.[3]
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound.

## Experimental Protocols

### Synthesis of Methyl 4-Oxotetrahydrothiophene-3-carboxylate

A common method for the synthesis of **Methyl 4-Oxotetrahydrothiophene-3-carboxylate** involves the reaction of methyl acrylate with methyl mercaptoacetate.<sup>[1]</sup>

Materials:

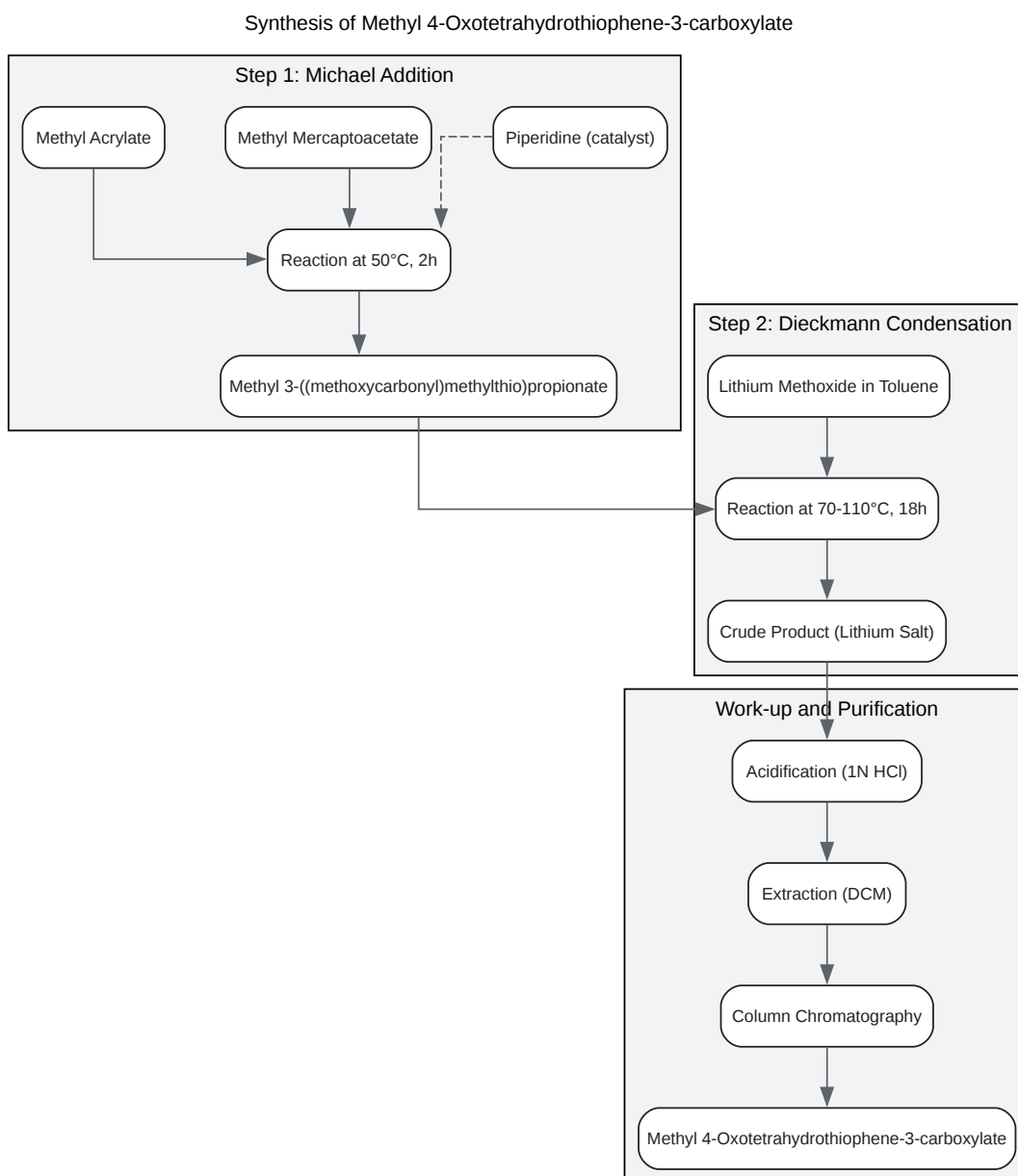
- Methyl acrylate
- Methyl mercaptoacetate
- Piperidine
- Lithium metal
- Methanol
- Toluene
- 1N Hydrochloric acid (HCl)
- Dichloromethane (DCM)
- Ethyl acetate (EtOAc)
- Petroleum ether

Procedure:<sup>[1]</sup>

- Step 1: Synthesis of Methyl 3-((methoxycarbonyl)methylthio)propionate
  - Slowly add methyl acrylate (99.2 g, 1.1 mmol) to a solution of methyl mercaptoacetate (91 mL, 1.0 mmol) and piperidine (2.0 mL, 0.02 mol).
  - Maintain the reaction temperature at 50 °C and stir for 2 hours.

- Distill off excess methyl acrylate and piperidine under high vacuum to obtain methyl 3-((methoxycarbonyl)methylthio)propionate.
- Step 2: Cyclization to **Methyl 4-Oxotetrahydrothiophene-3-carboxylate**
  - Treat lithium metal (250 g, 2.12 mol) with methanol (80 mL) in toluene (0.30 L) at room temperature until the lithium is completely dissolved.
  - Add the methyl 3-((methoxycarbonyl)methylthio)propionate obtained in Step 1 over 30 minutes at 70 °C.
  - Increase the reaction temperature to distill off the methanol, reaching a final temperature of 110 °C. Maintain this temperature for 18 hours.
  - Cool the reaction mixture and collect the resulting solid by filtration. This solid is enriched with the lithium salt of the desired product.
  - Acidify the solid with 1N HCl solution and extract with dichloromethane.
  - Concentrate the organic phase and purify the residue by column chromatography using a gradient of ethyl acetate in petroleum ether (2% to 10%) to yield **Methyl 4-Oxotetrahydrothiophene-3-carboxylate**.

Below is a graphical representation of the synthesis workflow.



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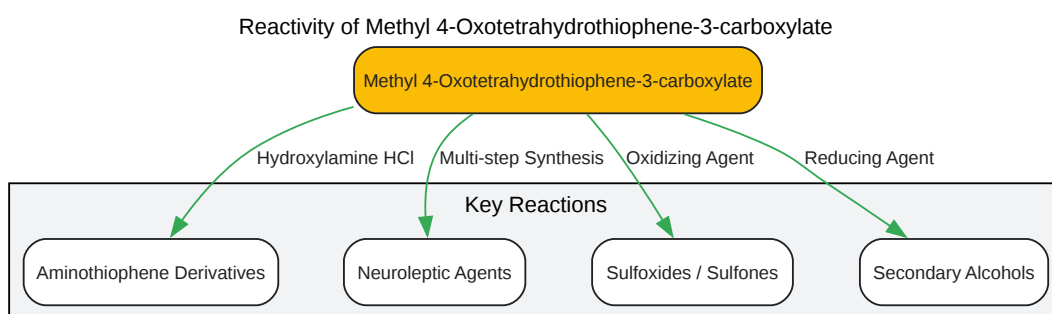
Synthesis Workflow Diagram

## Chemical Reactivity

**Methyl 4-Oxotetrahydrothiophene-3-carboxylate** is a reactive molecule that can undergo various chemical transformations, making it a key intermediate in the synthesis of diverse compounds.

- **Preparation of Aminothiophenes:** It can be converted to aminothiophene derivatives through reaction with hydroxylamine hydrochloride.[5] This reaction proceeds via an oxime intermediate.
- **Use in Neuroleptic Agent Synthesis:** The compound is utilized in the preparation of novel neuroleptic agents.[2]
- **Oxidation and Reduction:** The sulfur atom can be oxidized to form sulfoxides and sulfones, while the ketone group can be reduced to the corresponding alcohol.[3]

The following diagram illustrates the key reactions of **Methyl 4-Oxotetrahydrothiophene-3-carboxylate**.



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Key Reactions Diagram

## Safety Information

**Methyl 4-Oxotetrahydrothiophene-3-carboxylate** is classified as harmful and an irritant. Appropriate safety precautions must be taken during its handling and use.

Hazard Statements:[6]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements:[6]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this compound.[6][7][8][9]

## Conclusion

**Methyl 4-Oxotetrahydrothiophene-3-carboxylate** is a significant chemical intermediate with a well-defined set of physical and chemical properties. Its versatile reactivity makes it a cornerstone for the synthesis of various functionalized thiophene derivatives with potential applications in medicinal chemistry and materials science. This guide provides essential technical information to facilitate its safe and effective use in a research and development setting.

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